

In-Depth Technical Guide: N,N-bis(2-hydroxyethyl) tridecylamine

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Compound of Interest

Compound Name: *N,N-bis (2-hydroxyethyl) tridecylamine*

CAS No.: 68155-05-5

Cat. No.: B1266714

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This technical guide provides a summary of the available data on N,N-bis(2-hydroxyethyl) tridecylamine, with a focus on its solubility profile. The information is intended for researchers, scientists, and professionals in drug development.

Core Compound Properties

N,N-bis(2-hydroxyethyl) tridecylamine is a tertiary amine with the chemical formula $C_{17}H_{37}NO_2$.^{[1][2][3]} It possesses a long tridecyl alkyl chain, contributing to its surfactant properties, and two hydrophilic hydroxyethyl groups. It is also known as 2-[2-hydroxyethyl(tridecyl)amino]ethanol.^{[2][3]}

Property	Value	Source(s)
Molecular Formula	C17H37NO2	[1][2][3]
Molecular Weight	287.48 g/mol	[2][3]
Appearance	White to off-white solid or colorless to pale yellow viscous liquid	[1][2]
CAS Number	18312-57-7, 68155-05-5	[1][2][4]

Solubility Data

Quantitative, experimentally determined solubility data for N,N-bis(2-hydroxyethyl) tridecylamine is not readily available in the public domain. However, qualitative descriptions of its solubility have been reported.

Solvent	Solubility	Source(s)
Chloroform	Slightly Soluble	[1]
Methanol	Slightly Soluble	[1]

As a non-ionic surfactant, it is expected to have limited solubility in water due to the long hydrophobic alkyl chain.

Experimental Protocols

Specific experimental protocols for determining the solubility of N,N-bis(2-hydroxyethyl) tridecylamine were not found in the searched literature. However, a general methodology for determining the solubility of a compound like this would typically follow the principles of the shake-flask method, a standard technique for solubility measurement.

General Experimental Protocol for Solubility Determination (Shake-Flask Method)

- **Preparation of Saturated Solution:** An excess amount of N,N-bis(2-hydroxyethyl) tridecylamine is added to a known volume of the solvent (e.g., water, ethanol, chloroform) in

a sealed container.

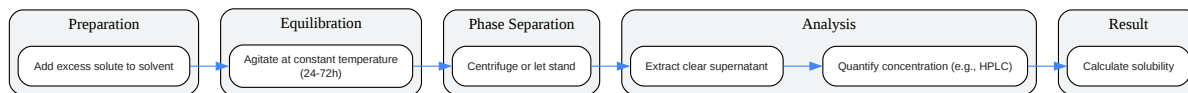
- **Equilibration:** The mixture is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- **Sampling and Analysis:** A known volume of the clear supernatant (the saturated solution) is carefully removed.
- **Quantification:** The concentration of N,N-bis(2-hydroxyethyl) tridecylamine in the sample is determined using a suitable analytical technique. Given its structure, High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., a Charged Aerosol Detector or a Mass Spectrometer) would be an appropriate method.
- **Calculation:** The solubility is then calculated and expressed in units such as g/L, mg/mL, or mol/L.

Signaling Pathways and Biological Activity

Currently, there is no available scientific literature detailing the involvement of N,N-bis(2-hydroxyethyl) tridecylamine in any specific biological signaling pathways. Its primary application appears to be as a surfactant, emulsifier, and thickener in various industrial formulations, including paints, lubricants, and cleaning agents.[\[1\]](#)

Visualizations

As no specific experimental workflows or signaling pathways involving N,N-bis(2-hydroxyethyl) tridecylamine were identified, a generalized workflow for solubility determination is presented below.



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Caption: A generalized experimental workflow for determining the solubility of a compound using the shake-flask method.

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